

# A Comparative Guide to the Efficacy of Dengue Virus (DENV) Entry Inhibitors

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The rising incidence of dengue fever worldwide, coupled with the absence of broadly effective vaccines or specific antiviral therapies, underscores the urgent need for novel therapeutic strategies.[1][2] The entry of the dengue virus (DENV) into host cells is the first critical step in its lifecycle, making it an attractive target for antiviral drug development.[3][4] This guide provides an objective comparison of different classes of DENV entry inhibitors, supported by quantitative experimental data, detailed methodologies, and pathway visualizations to aid in research and development efforts.

## The Dengue Virus Entry Pathway: A Key Therapeutic Target

DENV, an enveloped virus, enters host cells through a multi-step process mediated by its envelope (E) glycoprotein.[2][3] The process begins with the virus attaching to various receptors on the host cell surface, followed by clathrin-mediated endocytosis.[3][5] Within the endosome, the acidic environment triggers a significant conformational change in the E protein, causing its native dimeric structure to rearrange into a fusogenic trimeric state.[4][6] This rearrangement exposes a fusion loop that inserts into the endosomal membrane, facilitating the fusion of the viral and host membranes and the subsequent release of the viral RNA genome into the cytoplasm.[5][6] Inhibiting any of these crucial steps can effectively halt the infection.





Figure 1: Dengue Virus Entry Pathway

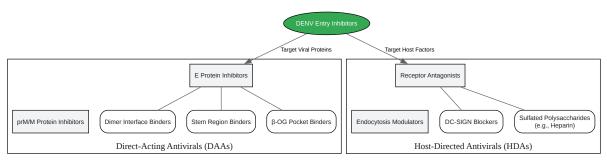


Figure 2: Classification of DENV Entry Inhibitors

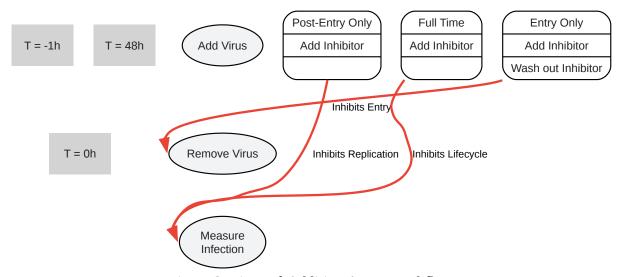


Figure 3: Time-of-Addition Assay Workflow

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